

Spectroscopic Profile of Lithium Trimethylsilanolate: A Technical Guide

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Compound of Interest

Compound Name: *Lithium trimethylsilanolate*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic data available for **lithium trimethylsilanolate** ($(\text{CH}_3)_3\text{SiOLi}$), a versatile organosilicon reagent with significant applications in organic synthesis and materials science. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource for the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of this compound. Detailed experimental protocols for sample handling and data acquisition are provided, alongside a visual representation of the synthesis and characterization workflow.

Introduction

Lithium trimethylsilanolate is a lithium salt of trimethylsilanol, existing as a white, moisture-sensitive solid. Its utility as a strong base and a precursor for the introduction of the trimethylsilyl group makes it a valuable reagent in various chemical transformations. Accurate characterization of this compound is paramount for its effective use and for ensuring the reproducibility of synthetic procedures. This guide summarizes the key spectroscopic data for **lithium trimethylsilanolate** and provides standardized methodologies for its analysis.

Spectroscopic Data

The structural elucidation and purity assessment of **lithium trimethylsilanolate** rely on a combination of spectroscopic techniques. The following sections present the available data for NMR, IR, and MS analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for characterizing the structure of **lithium trimethylsilanolate** in solution. The presence of multiple NMR-active nuclei, including ^1H , ^{13}C , ^7Li , and ^{29}Si , allows for a thorough analysis.

Table 1: NMR Spectroscopic Data for **Lithium Trimethylsilanolate**

Nucleus	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Solvent	Notes
^1H	Data not available	-	-	-	The protons of the methyl groups are expected to show a singlet.
^{13}C	Data not available	-	-	-	A single resonance is expected for the three equivalent methyl carbons.
^7Li	Data not available	-	-	-	The chemical shift is sensitive to the solvent and aggregation state. [1] [2]
^{29}Si	-13.22 to -15.54	Singlet	-	THF- d_8	The chemical shift is indicative of the silicon environment in a silanolate. [3] A shift at -59 ppm has also been reported. [4]

Note: The specific chemical shifts for ^1H , ^{13}C , and ^7Li are not consistently reported in the literature and can be influenced by solvent, concentration, and temperature.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the vibrational modes of the molecule, confirming the presence of key functional groups.

Table 2: Infrared (IR) Spectroscopic Data for **Lithium Trimethylsilanolate**

Wavenumber (cm^{-1})	Assignment	Intensity
~1250	Si-C stretching	Strong
800-1100	Si-O stretching	Strong
950-810	Si-OH bending (in parent silanol)	Broad

Note: The broadness of the Si-O stretch is characteristic. The spectrum of the parent compound, trimethylsilanol, shows a broad band in the $950\text{-}810\text{ cm}^{-1}$ range corresponding to the Si-OH bending vibration.[\[5\]](#)[\[6\]](#)

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **lithium trimethylsilanolate**.

Table 3: Mass Spectrometry (MS) Data for **Lithium Trimethylsilanolate**

m/z	Assignment	Notes
96	$[\text{M}]^+$ (Molecular Ion)	Corresponds to the molecular weight of the neutral molecule. [4]
73	$[(\text{CH}_3)_3\text{Si}]^+$	A common fragment in the mass spectra of trimethylsilyl compounds. [7] [8]

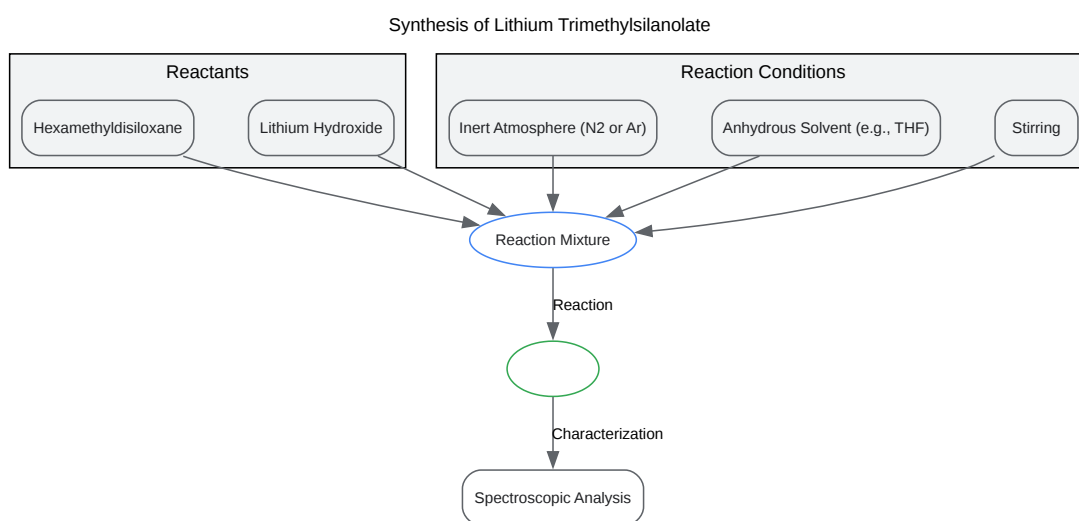
Experimental Protocols

Given the air- and moisture-sensitive nature of **lithium trimethylsilanolate**, proper handling techniques are crucial for obtaining reliable spectroscopic data.[\[9\]](#)[\[10\]](#)[\[11\]](#)

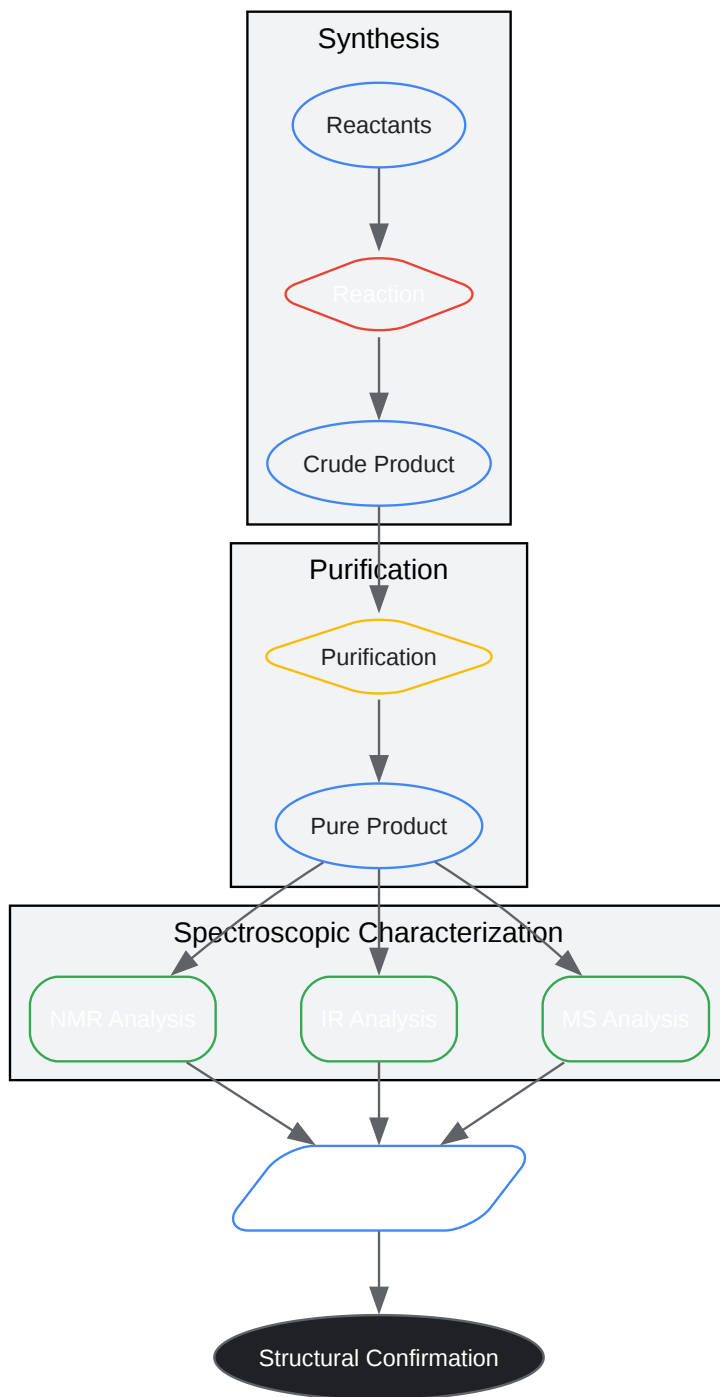
Synthesis of Lithium Trimethylsilanolate

A common method for the synthesis of **lithium trimethylsilanolate** involves the reaction of hexamethyldisiloxane with lithium hydroxide in a suitable solvent under an inert atmosphere.

- Reaction Workflow:



Synthesis and Spectroscopic Characterization Workflow

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